

# "Diallyl 2,2'-oxydiethyl dicarbonate" chemical structure and properties

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Compound of Interest

Compound Name: Diallyl 2,2'-oxydiethyl dicarbonate

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# Diallyl 2,2'-Oxydiethyl Dicarbonate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

**Diallyl 2,2'-oxydiethyl dicarbonate**, commonly known as allyl diglycol carbonate (ADC), is a monomer of significant industrial importance, primarily recognized for its application in the production of the thermoset polymer poly(allyl diglycol carbonate) (PADC), commercially known as CR-39®. This polymer is renowned for its exceptional optical clarity, low density, and high impact resistance, making it a preferred material for optical lenses and other transparent applications. This technical guide provides an in-depth overview of the chemical structure, properties, synthesis, and polymerization of **Diallyl 2,2'-oxydiethyl dicarbonate**, along with detailed experimental protocols.

## **Chemical Structure and Properties**

**Diallyl 2,2'-oxydiethyl dicarbonate** is the diester of diethylene glycol and allyl carbonate. Its structure features two allyl groups, which are susceptible to free-radical polymerization, and a flexible diethylene glycol ether linkage.

Chemical Structure:



A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of Diallyl 2,2'-Oxydiethyl Dicarbonate

Property	Value	Reference
CAS Number	142-22-3	[1][2]
Molecular Formula	C12H18O7	[1]
Molecular Weight	274.27 g/mol	[1]
Appearance	Colorless liquid	[1]
Melting Point	-4 °C	[2]
Boiling Point	161 °C @ 2 mm Hg	[1]
Density	1.15 g/mL at 25 °C	[1]
Refractive Index (n20/D)	1.451	[1]
Flash Point	>230 °F (>110 °C)	[1]
Water Solubility	2.36 g/L at 20 °C	[3]
Stability	Combustible; incompatible with strong oxidizing agents.	[1]

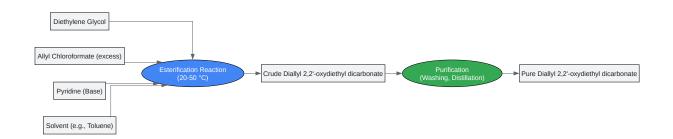
### Synthesis of Diallyl 2,2'-Oxydiethyl Dicarbonate

The most common industrial synthesis of **Diallyl 2,2'-oxydiethyl dicarbonate** is through the esterification of diethylene glycol with allyl chloroformate.[4] Alternative, greener routes involving transesterification have also been explored.

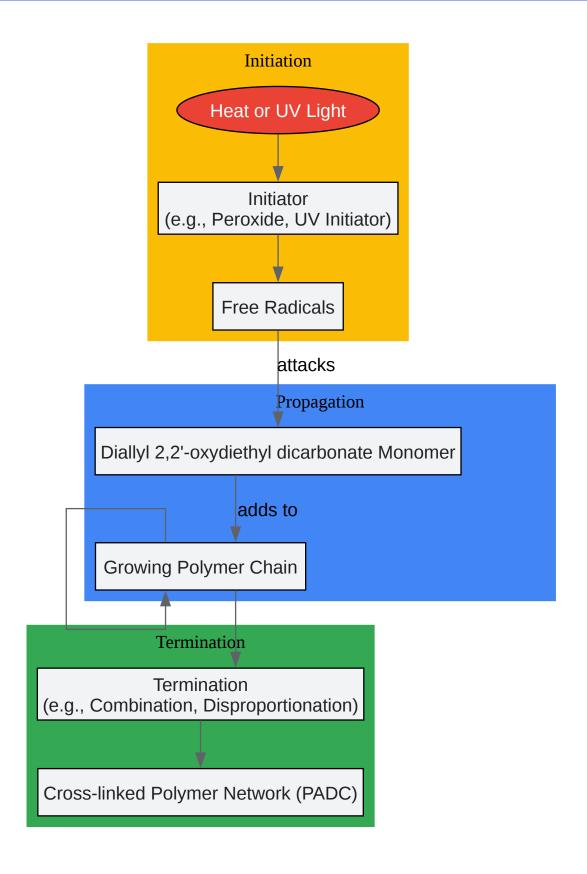
# Esterification of Diethylene Glycol with Allyl Chloroformate

This method involves the reaction of diethylene glycol with an excess of allyl chloroformate in the presence of a base, such as pyridine, to neutralize the hydrochloric acid byproduct.[4]









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